

Chemical Identification of Obtusalin

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Compound Focus: Obtusalin

Cat. No.: S12878145

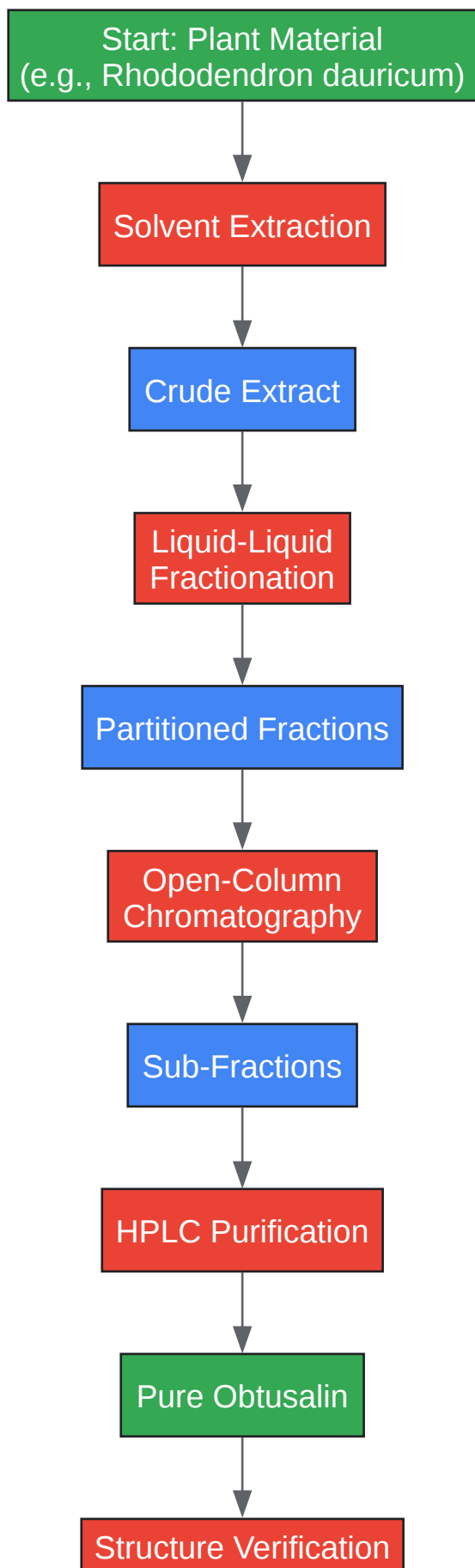
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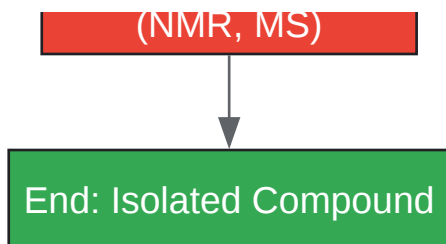
The table below summarizes the key identifying information for **Obtusalin** found in the search results.

Property	Description
Compound Type	Triterpenoid (a type of prenol lipid) [1]
Molecular Formula	C ₃₀ H ₅₀ O ₂ [1] [2]
Molecular Weight	442.70–442.72 g/mol [1] [2]
CAS Number	125164-64-9 [2]
Known Source	<i>Rhododendron dauricum</i> [2]
Reported Activity	Antibacterial activity [2]

Proposed General Workflow for Triterpenoid Isolation

Since a direct protocol is unavailable, the following diagram outlines a standard multi-step process for isolating natural products like **Obtusalin** from plant material. This workflow synthesizes common techniques described in phytochemistry literature [3].





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Key Considerations for Method Development

Given the lack of a specific protocol, here are critical factors you would need to consider and optimize when developing an isolation method for **Obtusalin**.

- **Source Material:** The search results indicate **Obtusalin** was first found in *Rhododendron dauricum* [2]. Identification of the correct plant species and organ (e.g., leaves, stems, roots) is the essential first step.
- **Extraction Solvent:** Triterpenoids are often medium-polarity compounds. You would typically start with solvents like **methanol** or **ethanol**, or mixtures with water, to efficiently extract the target from the plant matrix.
- **Purification Strategy:** The general workflow involves a multi-stage approach:
 - **Initial Fractionation:** Use solvents of different polarities (e.g., hexane, ethyl acetate, butanol) to separate the crude extract into groups of compounds with similar polarity.
 - **Chromatography:** This is the core of purification. Standard **silica gel chromatography** is a common first step for fractionation. The final and critical purification step would likely require **High-Performance Liquid Chromatography (HPLC)**, potentially using a **C18 reverse-phase column**, to achieve high purity [4].
- **Tracking and Identification:** Since **Obtusalin** has a known UV absorption at **210 nm** [2], this property can be used to track the compound during HPLC. However, definitive identification of the purified compound requires spectroscopic techniques such as **Nuclear Magnetic Resonance (NMR)** and **Mass Spectrometry (MS)** to confirm its molecular structure.

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References

1. Obtusalin - Chemical Compound [plantaedb.com]
2. Obtusalin | Antibacterial Agent [medchemexpress.com]
3. and purification of an extracellular protease from bacillus... Isolation [ijpsr.com]
4. Analytical Techniques 2025 [analyticaltechniques.annualcongress.com]

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